

A Technical Guide to the Physical and Chemical Properties of Labeled Chlorzoxazone

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Compound of Interest

Compound Name: Chlorzoxazone-13C,15N,D2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of chlorzoxazone and its isotopically labeled analogues. It includes detailed experimental protocols and visual representations of its metabolic pathways and analytical workflows to support research and development activities.

Physicochemical Properties

Chlorzoxazone is a centrally acting muscle relaxant.^{[1][2]} Its isotopically labeled versions are crucial tools in drug metabolism and pharmacokinetic (DMPK) studies. The following tables summarize the key physical and chemical properties of chlorzoxazone and its common isotopically labeled forms.

Table 1: General Properties of Chlorzoxazone

Property	Value	Source
IUPAC Name	5-chloro-3H-benzooxazol-2-one	[1]
Molecular Formula	C ₇ H ₄ ClNO ₂	[1][2][3][4][5][6]
Molecular Weight	169.56 g/mol	[1][2][3][4][5][6]
CAS Number	95-25-0	[1]
Melting Point	189-194 °C	[7]
Appearance	White or practically white, crystalline powder	[4][5][6][7]
Solubility	Slightly soluble in water; sparingly soluble in alcohol, isopropyl alcohol, and methanol; soluble in solutions of alkali hydroxides and ammonia.	[4][5][6][7]
pKa	8.3	[7]

Table 2: Properties of Labeled Chlorzoxazone Derivatives

Labeled Form	Molecular Formula	Molecular Weight (g/mol)	Key Application
Chlorzoxazone- ¹³ C ₆	¹³ C ₆ H ₄ ClNO ₂	175.52	Internal standard in quantitative bioanalysis
6-Hydroxy Chlorzoxazone- ¹³ C ₆	¹³ C ₆ H ₄ ClNO ₃	191.52	Labeled metabolite for metabolic studies
Chlorzoxazone-d ₃	C ₇ HD ₃ ClNO ₂	172.58	Mechanistic and pharmacokinetic studies

Experimental Protocols

Detailed methodologies are essential for the accurate synthesis and analysis of labeled compounds. The following sections outline protocols derived from established methods.

Synthesis of Chlorzoxazone

A common method for the synthesis of chlorzoxazone involves the reaction of 4-chloro-2-aminophenol with a carbonylating agent.

Protocol: Synthesis via Ethyl Chloroformate[8]

- Reaction Setup: Suspend 4-chloro-2-aminophenol and sodium bicarbonate in water at 0°C.
- Addition of Reagent: Slowly add ethyl chloroformate to the suspension.
- Reaction Progression: Allow the mixture to warm to room temperature and stir for 30 minutes.
- Heating: Add potassium carbonate and heat the reaction mixture to 55-60°C.
- Isolation: Cool the mixture and isolate the crude chlorzoxazone product by filtration.
- Purification: Recrystallize the crude product from an ethanol/water mixture to obtain pure chlorzoxazone.[9]

Analytical Determination by HPLC

High-Performance Liquid Chromatography (HPLC) is a widely used technique for the quantification of chlorzoxazone and its metabolites in biological matrices.

Protocol: HPLC Analysis of Chlorzoxazone[10][11]

- Chromatographic System: Utilize a reverse-phase C8 or C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: Prepare a mobile phase consisting of a mixture of methanol and water (e.g., 75:25 v/v) with a small amount of phosphoric acid (0.05%).

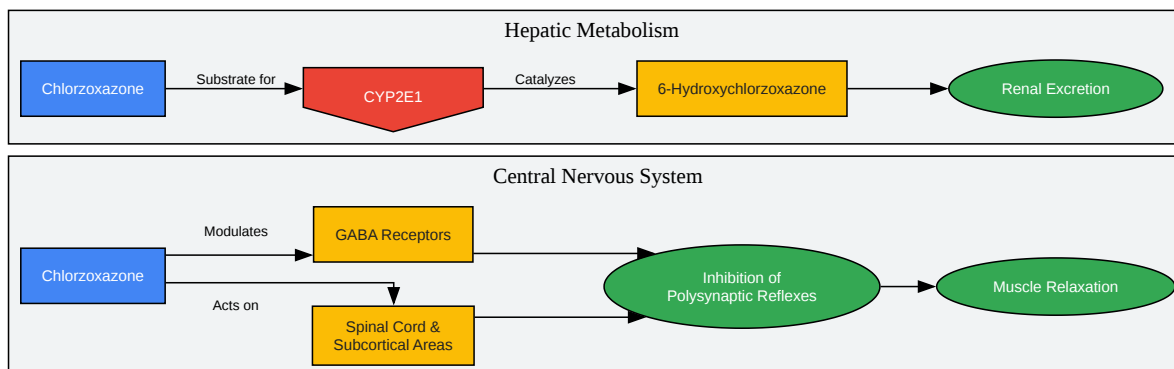
- Flow Rate: Set the flow rate to 1.0 mL/min.
- Detection: Monitor the eluent using a photodiode array (PDA) detector at 230 nm.
- Sample Preparation:
 - For bulk drug or tablets, dissolve a known amount in methanol, sonicate, and dilute to the desired concentration with the mobile phase.[\[12\]](#)
 - For plasma samples, perform a protein precipitation step with acetonitrile followed by centrifugation and dilution of the supernatant.[\[13\]](#)
- Injection: Inject a 20 µL volume of the prepared sample.
- Quantification: Determine the concentration of chlorzoxazone by comparing its peak area to a standard curve prepared with known concentrations of a reference standard.

Signaling Pathways and Experimental Workflows

Visualizing the complex biological and experimental processes involving chlorzoxazone can aid in understanding its mechanism and analysis.

Mechanism of Action and Metabolic Pathway

Chlorzoxazone's primary mechanism of action is believed to be the inhibition of polysynaptic reflex arcs at the level of the spinal cord and subcortical areas of the brain, possibly through modulation of GABAergic activity.[\[1\]](#)[\[14\]](#) It is primarily metabolized in the liver by the cytochrome P450 enzyme CYP2E1 to 6-hydroxychlorzoxazone.[\[14\]](#)[\[15\]](#)

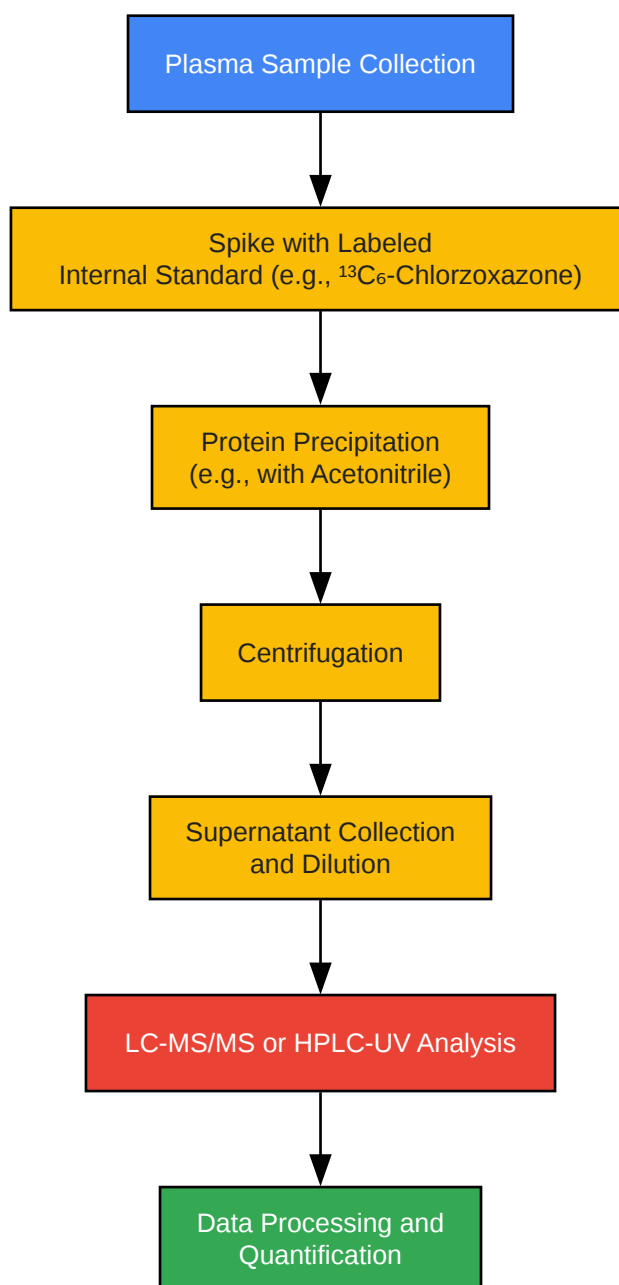


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Caption: Mechanism of action and metabolism of Chlorzoxazone.

Experimental Workflow for Bioanalysis

The quantitative analysis of chlorzoxazone from biological samples like plasma follows a standardized workflow to ensure accurate and reproducible results.



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Caption: Workflow for the bioanalysis of Chlorzoxazone.

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